

Application Note: Quantification of Metoprolol in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: *Seloken*

Cat. No.: *B10761860*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Metoprolol is a selective β_1 receptor blocker widely used in the treatment of cardiovascular diseases, particularly hypertension.^[1] Accurate and reliable quantification of metoprolol in plasma is essential for pharmacokinetic (PK) studies, bioequivalence assessments, and therapeutic drug monitoring. This application note details a robust and sensitive Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) method for the determination of metoprolol in human plasma. The method utilizes a simple protein precipitation technique for sample preparation and electrospray ionization (ESI) in Multiple Reaction Monitoring (MRM) mode for detection, ensuring high selectivity and sensitivity.^[1]

Experimental Protocols

Materials and Reagents

- Metoprolol reference standard
- Internal Standard (IS): e.g., Bisoprolol, Metoprolol-d7, or Propranolol^{[2][3][4]}

- HPLC-grade methanol and acetonitrile[1][5]
- HPLC-grade formic acid[5][6]
- Ammonium acetate (optional, for mobile phase)[1]
- Ultrapure water (Milli-Q grade or equivalent)[1]
- Human plasma with K2EDTA as anticoagulant[4]

Preparation of Stock and Working Solutions

- Metoprolol Stock Solution (1 mg/mL): Accurately weigh and dissolve the metoprolol reference standard in methanol.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve the chosen internal standard in methanol.
- Working Solutions: Prepare serial dilutions of the metoprolol stock solution with a methanol/water (50:50, v/v) mixture to create calibration curve (CC) and quality control (QC) spiking solutions.[5] A typical calibration range is 0.5 ng/mL to 500 ng/mL.[3][7]
- IS Working Solution: Dilute the IS stock solution with methanol to a final concentration (e.g., 100 ng/mL).[3]

Plasma Sample Preparation (Protein Precipitation)

This protocol is based on a simple and rapid protein precipitation procedure.[5]

- Pipette 200 μ L of the plasma sample (blank, CC, QC, or unknown) into a clean microcentrifuge tube.
- Add 20 μ L of the IS working solution and vortex briefly (10 seconds).[5]
- Add 780 μ L of methanol (as the precipitating agent) and vortex vigorously for 30 seconds to ensure complete protein precipitation.[5]
- Centrifuge the mixture at 13,000 rpm for 10 minutes to pellet the precipitated proteins.[5]

- Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.[5]

Alternative Method: Liquid-Liquid Extraction (LLE) is also commonly used with solvents like methyl tertiary butyl ether or a diethyl ether/dichloromethane mixture for sample cleanup.[1][3]

LC-MS/MS Instrumental Conditions

The following are typical instrument conditions. Optimization may be required for different systems.

Table 1: Liquid Chromatography (LC) Parameters

Parameter	Value
HPLC System	Agilent 1200 series or equivalent[5]
Column	C18 column (e.g., 150 x 2.1 mm, 5 µm)[5]
Mobile Phase	Methanol:Water with 0.2% Formic Acid (65:35, v/v)[5]
Flow Rate	0.2 mL/min[5]
Column Temp.	35 °C[5]
Injection Vol.	5 µL[5]
Run Time	~3-5 minutes[5][6]

Table 2: Mass Spectrometry (MS/MS) Parameters

Parameter	Value
MS System	Triple Quadrupole (e.g., API 4000™)[5]
Ionization Mode	Electrospray Ionization (ESI), Positive[5]
Scan Type	Multiple Reaction Monitoring (MRM)[6]
Ion Spray Voltage	5500 V[5]
Temperature	500 °C[5]
Nebulizer Gas	40 psi[5]
Turbo Gas	60 psi[5]
MRM Transitions	Metoprolol: m/z 268.1 → 115.6[5] IS (Bisoprolol): m/z 326.3 → 116.2[2][6]

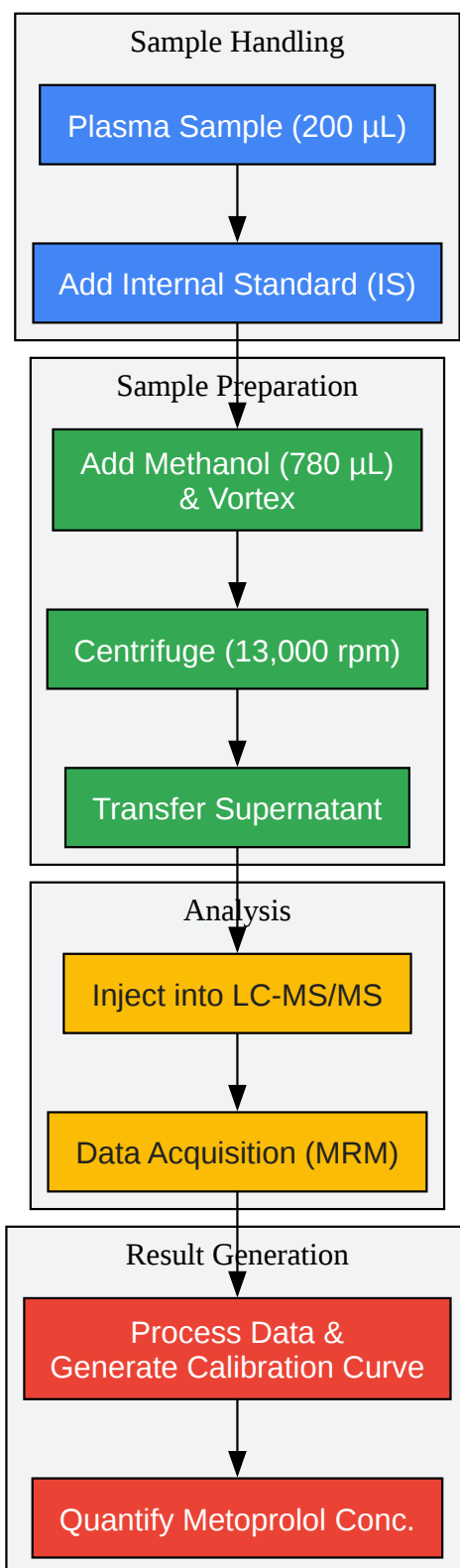
Data and Performance Characteristics

The method should be validated according to regulatory guidelines (e.g., US FDA) to ensure its reliability for bioanalytical applications.[8] Key validation parameters are summarized below.

Table 3: Summary of Quantitative Method Performance

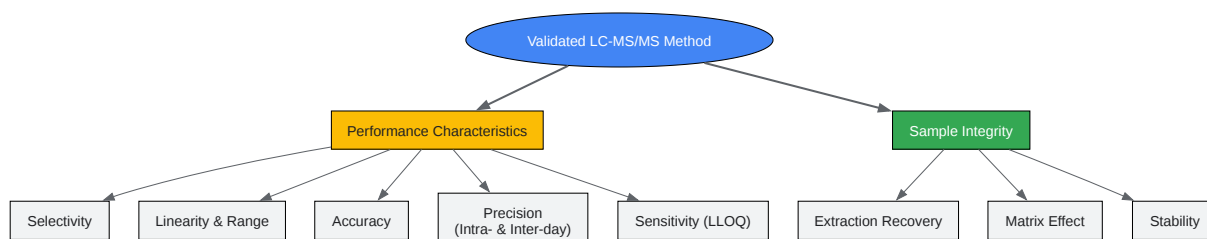
Validation Parameter	Typical Performance Metric
Linearity Range	3.03 – 416.35 ng/mL ($r^2 > 0.999$)[5]
Lower Limit of Quantification (LLOQ)	3.03 ng/mL[5]
Intra-day Precision (CV%)	< 15%[5]
Inter-day Precision (CV%)	< 15%[5]
Accuracy (RE%)	95.20% – 99.96% (within $\pm 15\%$)[5]
Extraction Recovery	76.06% – 95.25%[5]
Matrix Effect	93.67% – 104.19%[5]

Workflow and Validation Diagrams



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Caption: Experimental workflow for metoprolol quantification in plasma.



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Caption: Key parameters for bioanalytical method validation.

Conclusion

The described LC-MS/MS method provides a simple, rapid, and reliable approach for the quantification of metoprolol in human plasma. The use of a straightforward protein precipitation protocol allows for high throughput, making the method well-suited for clinical pharmacokinetic studies and routine therapeutic drug monitoring that require the analysis of a large number of samples.[1] The performance characteristics demonstrate that the method is sensitive, selective, accurate, and precise, meeting the requirements for bioanalytical applications.

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